

# An In-depth Technical Guide to Ethyl 2-(chlorosulfonyl)acetate

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## Compound of Interest

Compound Name: Ethyl 2-(chlorosulfonyl)acetate

Cat. No.: B1357092

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structure, nomenclature, properties, synthesis, and reactivity of **Ethyl 2-(chlorosulfonyl)acetate**. This information is intended to support researchers and professionals in the fields of chemical synthesis and drug development.

## Chemical Structure and Nomenclature

**Ethyl 2-(chlorosulfonyl)acetate** is a reactive chemical intermediate. Its structure consists of an ethyl acetate backbone with a chlorosulfonyl group attached to the alpha-carbon.

IUPAC Name: **ethyl 2-(chlorosulfonyl)acetate**

Structure:

Molecular Formula:  $C_4H_7ClO_4S$ <sup>[1][2]</sup>

SMILES Code: O=C(OCC)CS(=O)(Cl)=O

## Physicochemical Properties

A summary of the key physicochemical properties of **Ethyl 2-(chlorosulfonyl)acetate** is provided in the table below. This data is essential for its handling, storage, and application in experimental settings.

Property	Value	Reference
CAS Number	55896-93-0	[1][2]
Molecular Weight	186.61 g/mol	[1][2]
Appearance	Colorless liquid	[3]
Boiling Point	117-118 °C	[1][2]
Melting Point	16.2 °C	[1][2]
Density	1.049 g/mL at 25 °C	[1][2]
Refractive Index (n <sub>20/D</sub> )	1.371	[1][2]
Storage Temperature	2-8°C, under inert atmosphere	

## Spectral Data

Detailed spectral data for **Ethyl 2-(chlorosulfonyl)acetate** is not readily available in the public domain. However, based on the structure, the following characteristic spectral features can be anticipated:

Spectroscopy	Expected Features
<sup>1</sup> H NMR	Signals corresponding to the ethyl group (a triplet and a quartet) and a singlet for the methylene group adjacent to the sulfonyl chloride.
<sup>13</sup> C NMR	Resonances for the carbonyl carbon, the two carbons of the ethyl group, and the methylene carbon.
IR Spectroscopy	Strong absorption bands for the carbonyl (C=O) group, and the S=O stretches of the sulfonyl chloride group.
Mass Spectrometry	A molecular ion peak and fragmentation patterns corresponding to the loss of ethoxy, chlorosulfonyl, and other fragments.

Note: The absence of publicly available, experimentally verified spectral data necessitates analysis upon synthesis or acquisition.

## Synthesis of Ethyl 2-(chlorosulfonyl)acetate

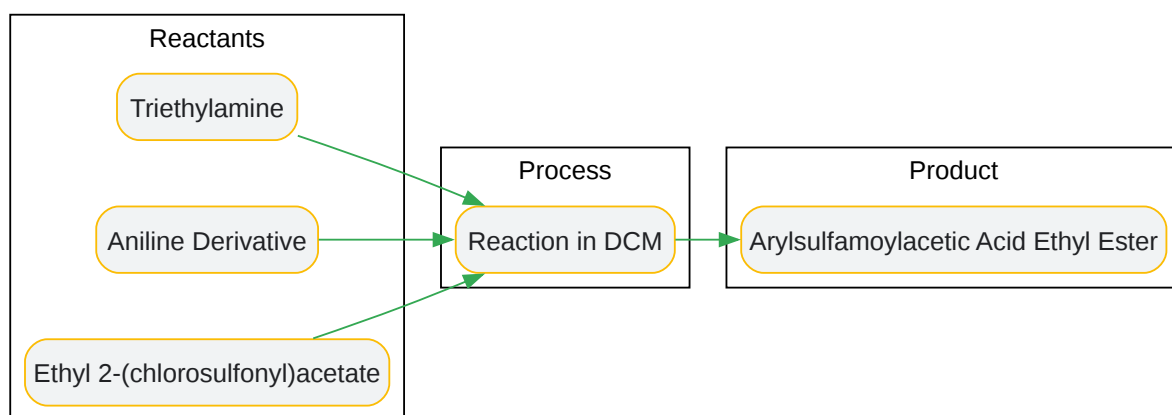
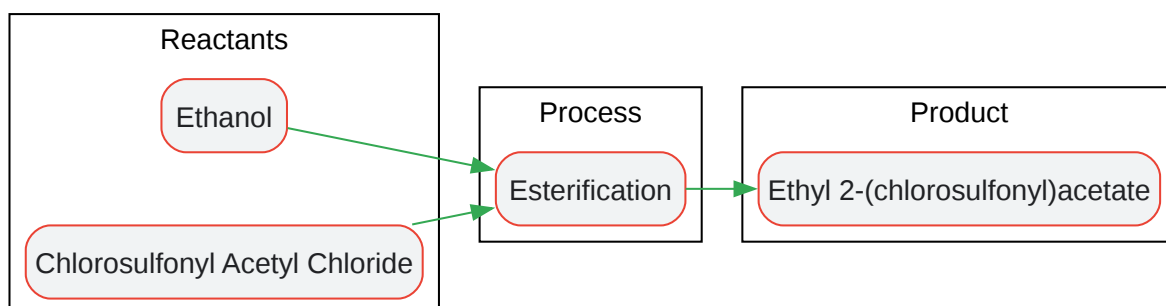
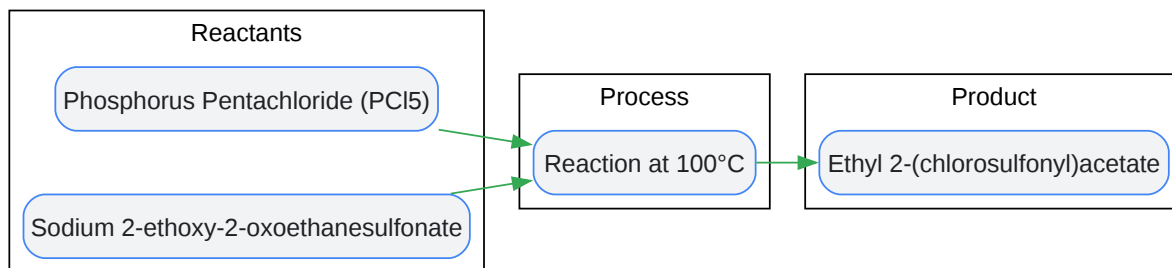
Two primary synthetic routes for **Ethyl 2-(chlorosulfonyl)acetate** have been reported.

This method involves the reaction of sodium 2-ethoxy-2-oxoethanesulfonate with a chlorinating agent like phosphorus pentachloride.

Experimental Protocol (General Overview):

A detailed, step-by-step experimental protocol for this specific reaction is not available in the reviewed literature. However, a general procedure would involve the following steps:

- **Reaction Setup:** In a reaction vessel equipped with a stirrer and a reflux condenser, sodium 2-ethoxy-2-oxoethanesulfonate is suspended in an inert solvent.
- **Addition of Chlorinating Agent:** Phosphorus pentachloride ( $\text{PCl}_5$ ) is added portion-wise to the suspension at a controlled temperature, typically around 100 °C.
- **Reaction:** The reaction mixture is heated for a specified period to ensure complete conversion.
- **Workup:** After cooling, the reaction mixture is carefully treated to remove excess chlorinating agent and byproducts. This may involve quenching with ice water and extraction with a suitable organic solvent.
- **Purification:** The crude product is purified by distillation under reduced pressure to yield **Ethyl 2-(chlorosulfonyl)acetate**.



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## References

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